

# Unraveling the Identity of C<sub>18</sub>H<sub>23</sub>Cl<sub>2</sub>NO<sub>3</sub>: A Case of Mistaken Identity in Chemical Literature

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## Compound of Interest

Compound Name: C<sub>18</sub>H<sub>23</sub>Cl<sub>2</sub>NO<sub>3</sub>

Cat. No.: B15171524

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Initial investigations into the chemical formula **C<sub>18</sub>H<sub>23</sub>Cl<sub>2</sub>NO<sub>3</sub>** have revealed a significant challenge: the absence of a well-documented compound with this specific molecular makeup in prominent chemical and pharmacological databases. While the query sought an in-depth technical guide on the discovery, history, and experimental protocols related to this formula, extensive searches have failed to identify a known therapeutic agent or research compound corresponding to **C<sub>18</sub>H<sub>23</sub>Cl<sub>2</sub>NO<sub>3</sub>**.

This lack of readily available information suggests a potential typographical error in the provided chemical formula. The world of chemical research is vast, and while the existence of an obscure or newly synthesized compound with this formula cannot be entirely ruled out, its absence from major repositories indicates it is not a subject of significant scientific discourse or established research.

In the course of our investigation, we explored compounds with similar elemental compositions to ascertain if a simple error could be the root of this discrepancy. One such compound with a degree of structural similarity and a rich history of scientific inquiry is Venlafaxine. The molecular formula for Venlafaxine is C<sub>17</sub>H<sub>27</sub>NO<sub>2</sub>, which, while different, contains the same core elements.

Given the detailed nature of the user's request for a technical whitepaper, including experimental protocols, signaling pathways, and data presentation, we propose a pivot to a compound for which such information is readily and robustly available. Venlafaxine, a widely

studied antidepressant, presents an excellent alternative for a comprehensive guide that would fulfill the core requirements of the original query.

Should you wish to proceed, we can construct a detailed technical guide on Venlafaxine, encompassing:

- A thorough history of its discovery and development.
- Detailed experimental protocols for its synthesis and analysis.
- Comprehensive tables summarizing its pharmacokinetic and pharmacodynamic data.
- In-depth diagrams of its signaling pathways and mechanism of action.

We believe this approach will provide a valuable and data-rich resource that aligns with the spirit of your original request. Please advise if you would like to proceed with a comprehensive guide on Venlafaxine.

- To cite this document: BenchChem. [Unraveling the Identity of C<sub>18</sub>H<sub>23</sub>Cl<sub>2</sub>NO<sub>3</sub>: A Case of Mistaken Identity in Chemical Literature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15171524#c18h23cl2no3-discovery-and-history\]](https://www.benchchem.com/product/b15171524#c18h23cl2no3-discovery-and-history)

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